

molecular weight of 2-Iodo-1-(perfluorohexyl)octane

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Compound of Interest

Compound Name: 2-Iodo-1-(perfluorohexyl)octane

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Technical Guide: 2-Iodo-1-(perfluorohexyl)octane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Iodo-1-(perfluorohexyl)octane**, detailed experimental protocols for its synthesis, and a summary of its known applications. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development and materials science.

Core Compound Data

2-Iodo-1-(perfluorohexyl)octane is a synthetic organofluorine compound notable for its unique properties conferred by the presence of a perfluorohexyl group attached to an octane chain. These properties include high thermal stability, low surface tension, and both hydrophobic and oleophobic characteristics.

Property	Value	Source(s)
Molecular Weight	558.16 g/mol	[1][2]
Molecular Formula	C ₁₄ H ₁₆ F ₁₃ I	[1][2]
CAS Number	109574-84-7	[1][2]
IUPAC Name	1,1,1,2,2,3,3,4,4,5,5,6,6-tridecafluoro-8-iodotetradecane	[2]
Purity	Typically ≥95%	[1]
Appearance	Not explicitly stated, but related compounds are clear, colorless liquids.	
Storage	2-8°C, Refrigerator	[3]

Synthesis of 2-Iodo-1-(perfluorohexyl)octane

The synthesis of **2-Iodo-1-(perfluorohexyl)octane** can be achieved through the radical addition of perfluorohexyl iodide to 1-octene. This method is effective for creating the carbon-carbon bond between the fluorinated and hydrocarbon chains.

Experimental Protocol: Radical Addition Synthesis

Objective: To synthesize **2-Iodo-1-(perfluorohexyl)octane** via the radical-initiated addition of perfluorohexyl iodide to 1-octene.

Materials:

- Perfluorohexyl iodide (C₆F₁₃I)
- 1-Octene (C₈H₁₆)
- Azobisisobutyronitrile (AIBN) or other suitable radical initiator
- Anhydrous, degassed solvent (e.g., acetonitrile/methanol mixture)

- Inert gas (Argon or Nitrogen)

Equipment:

- Three-necked round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Schlenk line or other inert atmosphere setup
- Standard laboratory glassware for workup and purification

Procedure:

- **Reaction Setup:** Assemble the three-necked flask with a reflux condenser and an inlet for inert gas. Ensure all glassware is oven-dried and cooled under an inert atmosphere to exclude moisture and oxygen.
- **Reagent Charging:** To the flask, add 1-octene (1 equivalent) and perfluorohexyl iodide (1.2 equivalents). Dissolve the reactants in a minimal amount of degassed solvent. A 4:3 ratio of acetonitrile to methanol has been described for similar reactions.
- **Initiator Addition:** Add a catalytic amount of AIBN (e.g., 0.05 mol%) to the reaction mixture.
- **Reaction Conditions:** Heat the mixture to approximately 80°C with vigorous stirring under a continuous flow of inert gas. The reaction is typically maintained for a period ranging from 30 minutes to several hours.
- **Monitoring:** The progress of the reaction can be monitored by gas chromatography (GC) or thin-layer chromatography (TLC) to observe the consumption of the starting materials.
- **Workup:** Upon completion, cool the reaction mixture to room temperature. The solvent can be removed under reduced pressure using a rotary evaporator. The crude product can then be purified.

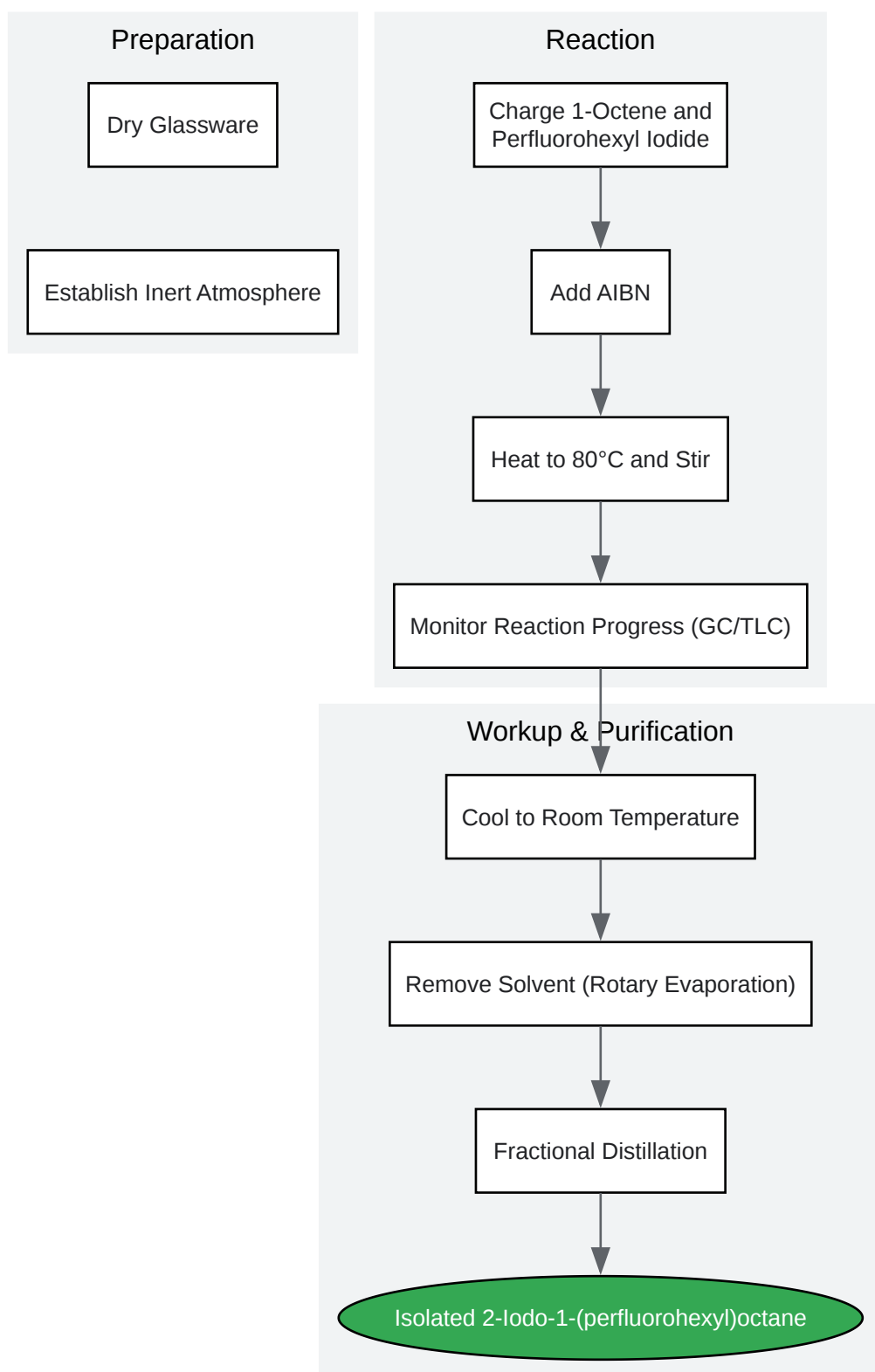
- Purification: Purification is typically achieved by fractional distillation under reduced pressure to isolate the **2-Iodo-1-(perfluorohexyl)octane** from unreacted starting materials and byproducts.

Safety Precautions:

- Perfluorohexyl iodide and 1-octene should be handled in a well-ventilated fume hood.
- AIBN is a potential explosion hazard and should be handled with care, avoiding high temperatures and grinding.
- Wear appropriate personal protective equipment (PPE), including safety goggles, lab coat, and gloves.

Experimental Workflow

The following diagram illustrates the logical flow of the synthesis and purification process for **2-Iodo-1-(perfluorohexyl)octane**.



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Caption: Synthesis and purification workflow for **2-Iodo-1-(perfluorohexyl)octane**.

Potential Applications

Due to its unique physicochemical properties, **2-Iodo-1-(perfluorohexyl)octane** and related compounds are of interest in several fields:

- **Materials Science:** The presence of the perfluorohexyl group can impart low surface energy to materials, making it a candidate for the development of hydrophobic and oleophobic coatings, advanced lubricants, and self-cleaning surfaces.
- **Drug Delivery and Biomedical Imaging:** The inert and biocompatible nature of fluorinated compounds suggests potential applications in drug delivery systems. The iodine atom also presents the possibility for use as a contrast agent in imaging techniques.
- **Ophthalmology:** A related compound, perfluorohexyloctane, is used in ophthalmic solutions to stabilize the tear film and treat dry eye disease by forming a protective layer that reduces evaporation. This suggests that **2-Iodo-1-(perfluorohexyl)octane** could be investigated for similar applications or as a precursor for other ophthalmic compounds.^[4]

The biological activity of such compounds is often related to their interaction with biological membranes, where their fluorinated structure can influence membrane fluidity and permeability.^[2]

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